

Application Notes and Protocols for the Chemical Synthesis of Balenine

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Compound of Interest

Compound Name: *Balenine*

Cat. No.: *B107396*

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Introduction

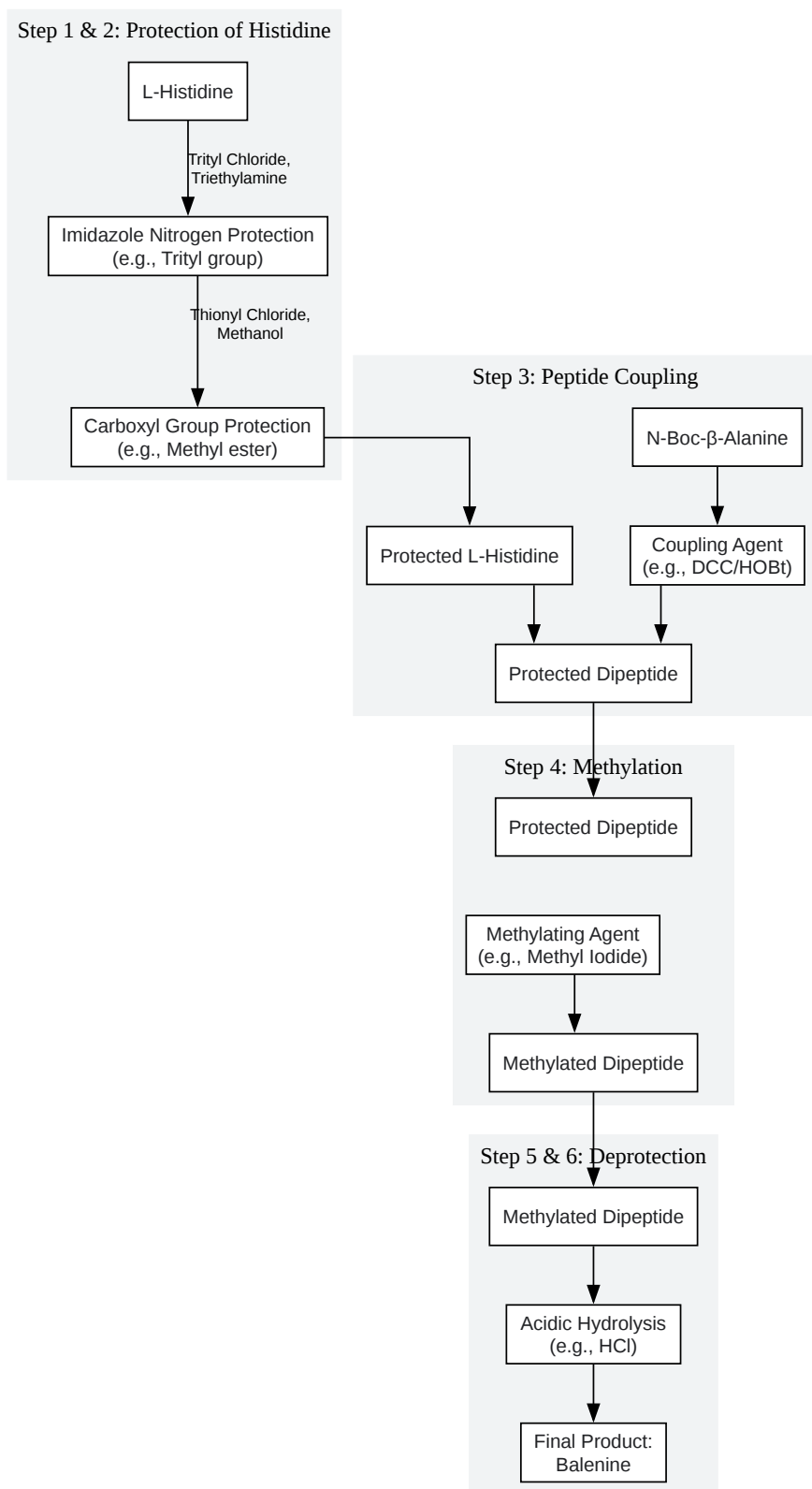
Balenine (β -alanyl-3-methyl-L-histidine) is an imidazole dipeptide naturally found in the muscle tissues of various vertebrates, including marine mammals and some birds.[1][2] It is a structural analogue of carnosine and anserine.[2] Research interest in **balenine** has grown due to its potential physiological roles, including antioxidant properties, enhancement of muscle regeneration, and regulation of immune cell phagocytosis.[1][3][4] Unlike carnosine, **balenine** exhibits greater resistance to hydrolysis by the enzyme carnosinase, which may lead to improved bioavailability.[5][6] This attribute makes **balenine** a compelling candidate for further investigation in various research and therapeutic contexts.

These application notes provide a detailed protocol for the chemical synthesis of **balenine** for research purposes, including purification methods and relevant biological pathway information.

Chemical Synthesis of Balenine

The following multi-step protocol outlines a common approach to the chemical synthesis of **balenine**.

Synthesis Workflow



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Caption: A workflow diagram illustrating the key stages of **balenine** chemical synthesis.

Experimental Protocols

Materials:

- L-Histidine
- Trityl chloride
- Triethylamine
- Thionyl chloride
- Methanol
- N-Boc- β -Alanine
- Dicyclohexylcarbodiimide (DCC)
- Hydroxybenzotriazole (HOBt)
- Methyl iodide
- Hydrochloric acid (HCl)
- Solvents (e.g., Dichloromethane, Dimethylformamide)
- Reagents for purification (e.g., ion-exchange resin)

Protocol:

- Protection of L-Histidine:
 - Protect the imidazole nitrogen of L-histidine using a suitable protecting group, such as a trityl group, in the presence of a base like triethylamine.
 - Subsequently, protect the carboxyl group as a methyl ester using thionyl chloride in methanol.
- Peptide Coupling:

- Couple the protected L-histidine with N-Boc-β-alanine using a standard peptide coupling agent like DCC in the presence of HOBt to form the protected dipeptide.
- Methylation:
 - Methylate the imidazole nitrogen of the protected dipeptide using a methylating agent such as methyl iodide.
- Deprotection:
 - Remove all protecting groups via acidic hydrolysis (e.g., using concentrated HCl) to yield the final product, **balenine**.
- Purification:
 - The crude product can be purified using techniques such as ion-exchange chromatography and recrystallization.[7][8] A common method involves dissolving the crude product in water and applying it to a cation-exchange resin column.[8] Elution with a suitable buffer, followed by recrystallization from a solvent system like ethanol-water, can yield high-purity **balenine**. [8] Purity can be assessed by HPLC.[8]

Quantitative Data

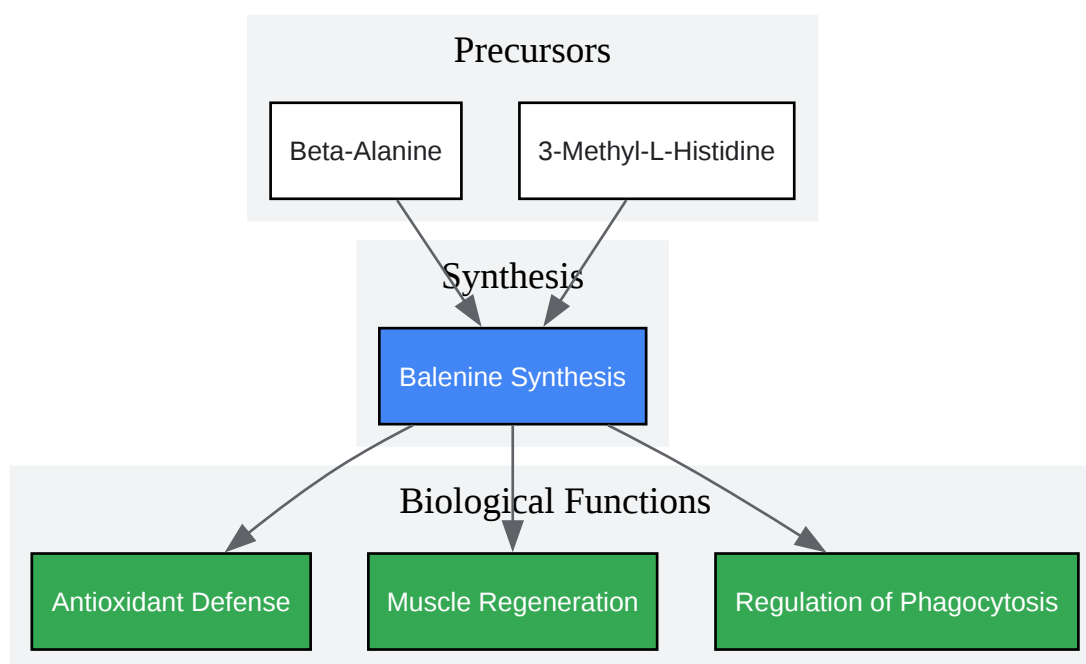
Parameter	Value/Range	Citation
Purity (from natural source extraction)	>95%	[7]
Recovery (spiking experiments)	88-90%	[9]
Limit of Detection (LOD)	0.03 mg/g	[9]
Limit of Quantification (LOQ)	0.1 mg/g	[9]
In Vitro Half-life in human plasma	34.9 ± 14.6 min	[5][6]
Peak Plasma Concentration (Cmax) (10 mg/kg dose in humans)	28 µM	[5][6]

Biological Pathways and Research Applications

Balenine is involved in several biological processes, making it a valuable tool for research in areas such as muscle physiology, neuroprotection, and antioxidant therapies.

Beta-Alanine Metabolism and Balenine's Role

Balenine is synthesized from beta-alanine and 3-methyl-L-histidine.^[1] Beta-alanine itself is a key component of several important dipeptides and is involved in various metabolic pathways.^[10]



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Caption: The role of **balenine** within the context of beta-alanine metabolism and its key biological functions.

Research Applications

- **Muscle Physiology:** Studies have shown that **balenine** promotes skeletal muscle regeneration by regulating the phagocytic properties of immune cells.^[1] This makes it a compound of interest for research into muscle injury and repair.

- Antioxidant Studies: **Balenine** has demonstrated significant antioxidant and iron-chelating activities.[7] Its potential to mitigate oxidative stress can be explored in various disease models.
- Neuroprotection: The cognitive effects of **balenine** are also under investigation, with some studies suggesting potential benefits in improving cognitive function.[11]
- Pharmacokinetics: Due to its resistance to enzymatic degradation, **balenine** is a valuable tool for pharmacokinetic studies comparing its stability and bioavailability to other histidine-containing dipeptides.[5][6]

Conclusion

The chemical synthesis of **balenine** provides researchers with a reliable source of this promising dipeptide for a wide range of studies. The protocols and data presented here offer a foundation for the synthesis, purification, and application of **balenine** in investigating its physiological roles and therapeutic potential. The unique properties of **balenine**, particularly its enhanced stability, warrant further exploration in the fields of biochemistry, pharmacology, and drug development.

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